

An In-depth Technical Guide to 5-iodo-2-methyl-2-pentene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-iodo-2-methyl-2-pentene

Cat. No.: B15198323

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

5-iodo-2-methyl-2-pentene is an organoiodine compound with the chemical formula $C_6H_{11}I$. [1][2][3] While it is a known and commercially available chemical, [1][4] detailed literature regarding its specific discovery, history, and applications in areas such as drug development and signaling pathways is not extensively documented in publicly available resources. This guide aims to provide a comprehensive overview of the existing technical data for **5-iodo-2-methyl-2-pentene**, supplemented with established principles of iodoalkene synthesis and reactivity to offer a predictive profile of its chemical behavior.

Physicochemical Properties

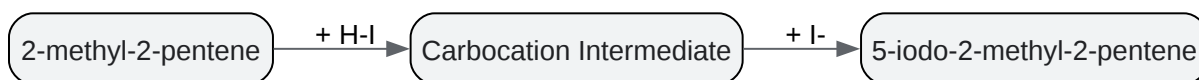
The known quantitative data for **5-iodo-2-methyl-2-pentene** is summarized in the table below for clear reference.

Property	Value	Source
CAS Number	43161-11-1	[1][3][4]
Molecular Formula	C ₆ H ₁₁ I	[1][2][3][5]
Molecular Weight	210.06 g/mol	[1][2][3]
Boiling Point	62-63 °C (at 13 Torr)	[1][4]
Predicted Density	1.502 ± 0.06 g/cm ³	[1][4]

Synthesis and Experimental Protocols

While specific, peer-reviewed synthetic procedures for **5-iodo-2-methyl-2-pentene** are not readily found, its structure suggests plausible synthetic routes based on general reactions of alkenes and alcohols. A probable precursor for its synthesis is 2-methyl-2-pentene or 2-methyl-2-pentanol.

A common method for the preparation of iodoalkanes is the hydroiodination of alkenes.[6] This involves the electrophilic addition of hydrogen iodide (HI) across the double bond.



[Click to download full resolution via product page](#)

Caption: Plausible synthesis of **5-iodo-2-methyl-2-pentene** via hydroiodination.

General Experimental Protocol for Hydroiodination of an Alkene:

- A solution of the alkene (e.g., 2-methyl-2-pentene) is prepared in a suitable, non-reactive solvent.
- Anhydrous hydrogen iodide is then bubbled through the solution, or a solution of HI in a solvent is added dropwise. The reaction is typically carried out at a controlled temperature.

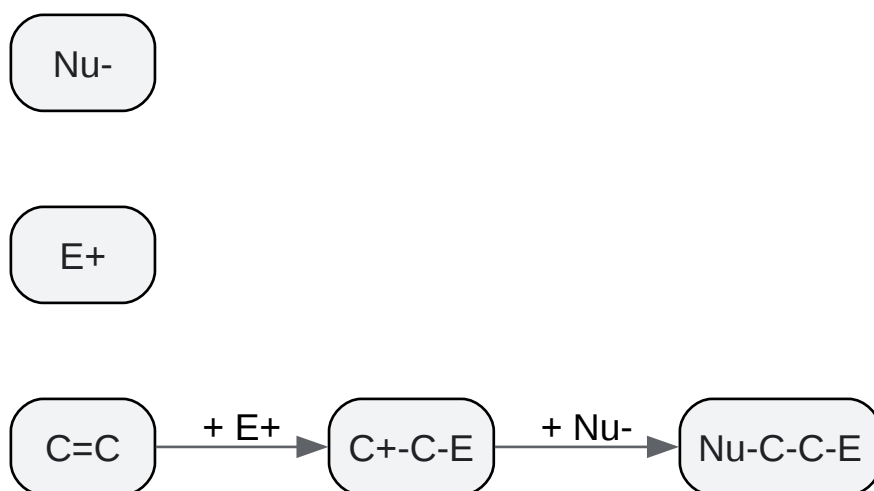
- The reaction progress is monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Upon completion, the reaction mixture is washed with a basic solution (e.g., sodium bicarbonate) to neutralize any excess acid, followed by a wash with a reducing agent solution (e.g., sodium thiosulfate) to remove any residual iodine.
- The organic layer is then dried over an anhydrous salt (e.g., magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification is typically achieved through distillation under reduced pressure.

Allylic alcohols can be converted to allylic iodides using hydrogen iodide generated in situ from reagents like chlorotrimethylsilane and sodium iodide.[7] This method can sometimes be accompanied by allylic rearrangement.

Reactivity and Potential Applications

The reactivity of **5-iodo-2-methyl-2-pentene** is dictated by its two primary functional groups: the carbon-carbon double bond and the carbon-iodine bond.

The double bond can undergo electrophilic addition reactions.[8] For instance, it can react with halogens, acids, and other electrophiles.



[Click to download full resolution via product page](#)

Caption: General mechanism of electrophilic addition to an alkene.

The carbon-iodine bond is relatively weak, making the iodine atom a good leaving group in nucleophilic substitution reactions (SN1 and SN2). This allows for the introduction of a wide variety of functional groups. Alkyl iodides are also precursors for the formation of Grignard reagents and other organometallic compounds, which are valuable intermediates in organic synthesis.

Currently, there is no specific information linking **5-iodo-2-methyl-2-pentene** to any signaling pathways or its direct use in drug development. However, as a functionalized organic molecule, it holds potential as a building block in the synthesis of more complex molecules. Its bifunctionality (an alkene and an alkyl iodide) allows for sequential or selective reactions, making it a potentially versatile intermediate in medicinal chemistry for the synthesis of novel therapeutic agents.

Conclusion

5-iodo-2-methyl-2-pentene is a known chemical compound with defined physical properties. While its history and discovery are not well-documented, its synthesis can be reasonably inferred from established chemical principles for the formation of iodoalkenes. Its reactivity, characterized by the presence of both a double bond and a labile iodine atom, suggests its potential utility as a synthetic intermediate in organic and medicinal chemistry. Further research into the properties and reactions of this molecule could uncover novel applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-iodo-2-methylpent-2-ene | 43161-11-1 [amp.chemicalbook.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. 5-iodo-2-methylpent-2-ene CAS#: 43161-11-1 [amp.chemicalbook.com]
- 4. 5-iodo-2-methylpent-2-ene | 43161-11-1 [chemicalbook.com]

- 5. 5-Iodo-2-methyl-2-pentene | C₆H₁₁I | CID 11063690 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. US20170204022A1 - Method for the Preparation of Iodoalkanes - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. pearson.com [pearson.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-iodo-2-methyl-2-pentene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15198323#discovery-and-history-of-5-iodo-2-methyl-2-pentene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com